

Trimethylcyclohexanol basic properties and characteristics

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Compound of Interest

Compound Name: *Trimethylcyclohexanol*

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An In-depth Technical Guide to **Trimethylcyclohexanol**: Core Properties and Characteristics

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylcyclohexanol is a cyclic alcohol with the chemical formula C₉H₁₈O. It exists in various isomeric forms, with **3,3,5-trimethylcyclohexanol** being a commercially significant isomer. This compound and its derivatives are widely utilized in the fragrance, cosmetic, and pharmaceutical industries.^{[1][2][3]} **3,3,5-Trimethylcyclohexanol** is a key intermediate in the synthesis of various chemicals, including the vasodilator cyclandelate and the sunscreen agent homosalate.^{[4][5]} This technical guide provides a comprehensive overview of the basic properties, characteristics, synthesis, and analysis of **trimethylcyclohexanol**, with a primary focus on the 3,3,5-isomer.

Chemical and Physical Properties

The properties of **3,3,5-trimethylcyclohexanol** can vary depending on the isomeric composition (cis/trans ratio). The compound is a white crystalline solid or a colorless to pale yellow liquid at room temperature with a characteristic mint-like or camphoraceous odor.^{[6][7][8]} It is soluble in organic solvents and has limited solubility in water.^{[6][8]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **3,3,5-trimethylcyclohexanol**.

Property	Value	References
Molecular Formula	C ₉ H ₁₈ O	[2][9]
Molecular Weight	142.24 g/mol	[2][9]
CAS Number	116-02-9 (mixture of isomers)	[2][4]
933-48-2 (cis-isomer)	[4]	
767-54-4 (trans-isomer)	[4]	
Appearance	White crystalline mass or colorless liquid	[2][7]
Boiling Point	197-199 °C	[2]
Melting Point	37.0 °C	[10]
Density	0.878 g/cm ³ at 40 °C	[10]
Flash Point	73.9 °C	[10]
Vapor Pressure	0.1 mmHg at 20 °C	[10]
Solubility in Water	Slightly soluble	[10]

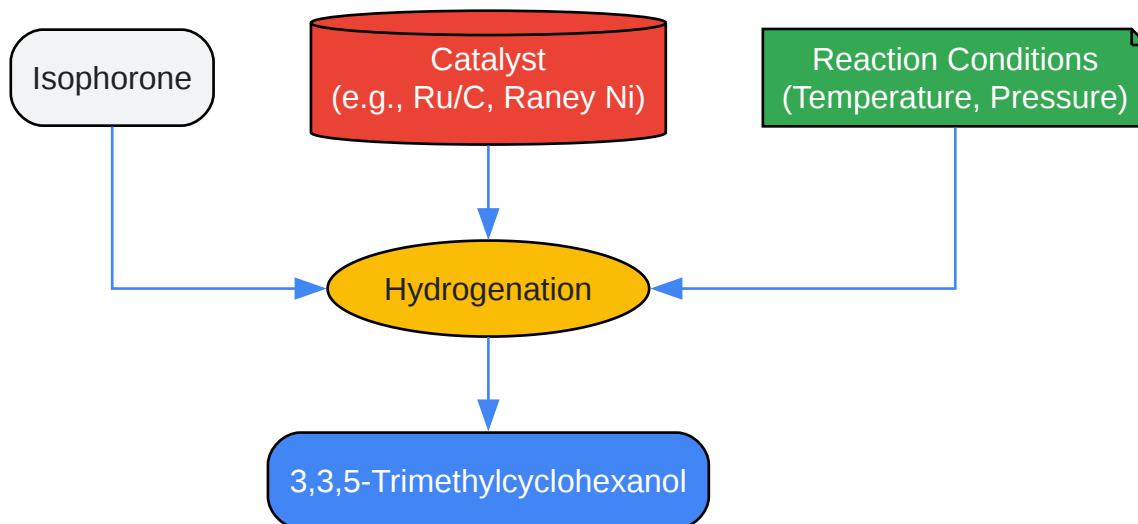
Isomerism

3,3,5-**Trimethylcyclohexanol** exists as two main stereoisomers: cis and trans. The spatial orientation of the hydroxyl group and the methyl group at the 5-position relative to the cyclohexane ring determines the isomer. The ratio of these isomers can influence the physical and chemical properties of the mixture.

*Cis and trans isomers of 3,3,5-**trimethylcyclohexanol**.*

Synthesis

The primary industrial synthesis of 3,3,5-**trimethylcyclohexanol** is through the hydrogenation of isophorone (3,5,5-trimethyl-2-cyclohexen-1-one).[4][11] This process can be controlled to favor the production of either 3,3,5-trimethylcyclohexanone or 3,3,5-**trimethylcyclohexanol** by selecting appropriate catalysts and reaction conditions.



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Synthesis of 3,3,5-trimethylcyclohexanol from isophorone.

Experimental Protocols

Objective: To synthesize 3,3,5-trimethylcyclohexanol by the catalytic hydrogenation of isophorone.

Materials:

- Isophorone
- Ruthenium on activated carbon (5% Ru) or Raney Nickel
- Hydrogen gas
- Solvent (optional, e.g., ethanol)
- Stirred autoclave reactor

Procedure:

- Charge the autoclave reactor with isophorone and the chosen catalyst. For example, a weight ratio of isophorone to ruthenium of approximately 19,000:1 can be used.[12]
- If using a solvent, add it to the reactor. The reaction can also be carried out without a solvent.

- Seal the reactor and purge it several times with an inert gas (e.g., argon or nitrogen) to remove any oxygen.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 18 to 100 bar).[12]
- Heat the reactor to the target temperature (e.g., 140 °C) while stirring.[12]
- Maintain the temperature and pressure for the duration of the reaction (e.g., 7.5 hours), monitoring hydrogen uptake.[12]
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the catalyst.
- The crude product can be purified by distillation.

Analytical Characterization

The purity and isomeric composition of **trimethylcyclohexanol** are typically determined using gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS). Spectroscopic methods such as Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy are used for structural confirmation.

Experimental Protocols

Objective: To determine the purity and isomeric ratio of a **3,3,5-trimethylcyclohexanol** sample.

Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID).
- Capillary column suitable for the analysis of alcohols (e.g., a polar or mid-polar column).

Procedure:

- Sample Preparation: Prepare a dilute solution of the **trimethylcyclohexanol** sample in a suitable solvent (e.g., ethanol or dichloromethane) at a concentration of approximately 1

mg/mL.

- Instrumental Conditions (Example):
 - Injector Temperature: 250 °C
 - Detector Temperature: 250 °C
 - Oven Temperature Program: Start at a suitable initial temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 220 °C) at a rate of 5-10 °C/min.
 - Carrier Gas: Helium or hydrogen at a constant flow rate.
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC.
- Data Analysis: Identify the peaks corresponding to the cis- and trans-isomers of **3,3,5-trimethylcyclohexanol** based on their retention times. The peak areas can be used to calculate the purity and the isomeric ratio.

Objective: To identify the functional groups present in **3,3,5-trimethylcyclohexanol**.

Instrumentation:

- Fourier Transform Infrared (FTIR) spectrometer.

Procedure:

- Sample Preparation: The sample can be analyzed as a thin film between salt plates (if liquid) or as a KBr pellet (if solid).
- Data Acquisition: Obtain the IR spectrum over the range of approximately 4000 to 400 cm^{-1} .
- Data Analysis: The spectrum of **3,3,5-trimethylcyclohexanol** will show a broad absorption band in the region of 3200-3600 cm^{-1} characteristic of the O-H stretching of the alcohol group, and strong absorptions in the 2850-3000 cm^{-1} region due to C-H stretching.

Objective: To elucidate the detailed chemical structure and stereochemistry of **3,3,5-trimethylcyclohexanol** isomers.

Instrumentation:

- NMR spectrometer (e.g., 300 or 400 MHz).

Procedure:

- Sample Preparation: Dissolve a small amount of the sample in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- Data Acquisition: Acquire ^1H and ^{13}C NMR spectra.
- Data Analysis: The chemical shifts, splitting patterns, and integration of the signals in the ^1H NMR spectrum, along with the chemical shifts in the ^{13}C NMR spectrum, can be used to confirm the structure and differentiate between the cis and trans isomers.

Applications

Trimethylcyclohexanol, particularly the 3,3,5-isomer, has a variety of applications:

- Fragrance and Flavors: It is used as a fragrance ingredient in perfumes and cosmetics due to its pleasant, minty odor.[2][7] It is also used as a flavoring agent in products like toothpaste and chewing gum.[13]
- Chemical Intermediate: It serves as a crucial starting material for the synthesis of other commercially important chemicals.[3]
 - Homosalate: An effective UVB absorber used in sunscreens.[4][5]
 - Cyclandelate: A vasodilator used to treat peripheral vascular disease.[4][5]
- Solvents and Plasticizers: It can be used as a solvent in paints and coatings and as a plasticizer in the production of plastics.[2][9]

Safety and Handling

3,3,5-Trimethylcyclohexanol is considered a hazardous substance.[14] It can cause skin and eye irritation.[15] Appropriate personal protective equipment, including safety goggles and

gloves, should be worn when handling this chemical. It is also combustible.[14] For detailed safety information, refer to the Safety Data Sheet (SDS).[9][14][16]

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